

# enalapril maleate Biopharmaceutics Classification System BCS class

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## Compound Focus: Enalapril Maleate

CAS No.: 76095-16-4

Cat. No.: S007505

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## BCS Classification and Supporting Data

The table below summarizes the key data that forms the basis for the BCS Class III classification of **enalapril maleate**.

| Classification Parameter | Experimental Data  | BCS Classification Conclusion |
|--------------------------|--|-------------------------------|
| Solubility               | Highest dose strength (20-40 mg) dissolves in $\leq 250$ mL aqueous media across pH 1.2 - 6.8 [1]. Solubility increases with pH (~25 mg/mL at pH 3.5 to ~200 mg/mL at pH 7.0) [1]. | High Solubility               |
| Permeability             | Absolute bioavailability of oral enalapril is ~60% [2] [3], below the $\geq 85\%$ threshold for high permeability. Only 60-70% of an oral dose is absorbed [2].                    | Low Permeability              |
| BCS Class                | High Solubility, Low Permeability  | Class III                     |

## Key Experimental Methodologies

For researchers, the following established protocols are critical for determining the BCS class of a drug substance like **enalapril maleate**.

## Solubility Determination

The **shake-flask method** is the standard approach for determining equilibrium solubility [1]. The protocol involves:

- Preparing a saturated solution of **enalapril maleate** in buffers across the physiologically relevant pH range (e.g., pH 1.2, 4.5, and 6.8).
- Incubating the solutions in a water bath at a constant temperature of  $37^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$  with continuous agitation for a period sufficient to reach equilibrium.
- Separating the undissolved drug from the solution, typically by filtration or centrifugation.
- Quantifying the concentration of dissolved **enalapril maleate** in the supernatant using a validated stability-indicating assay, such as **High-Performance Liquid Chromatography (HPLC)**.
- Comparing the measured solubility to the **dose/solubility ratio**, where a volume of  $\leq 250$  mL required to dissolve the highest dose strength classifies the drug as "highly soluble."

## Permeability Assessment

The **in situ intestinal perfusion model** in animals is a well-regarded method for directly assessing permeability [1]. A typical protocol includes:

- Surgically exposing a segment of the rat intestine (e.g., jejunum).
- Cannulating and perfusing the segment with a solution containing a known concentration of **enalapril maleate** in an isotonic buffer.
- Maintaining the perfusion at a constant flow rate and temperature ( $37^{\circ}\text{C}$ ).
- Collecting the perfusate exiting the intestinal segment at timed intervals.
- Measuring the drug concentration in the inlet and outlet perfusates, often using **LC-MS/MS** for high sensitivity and specificity.
- Calculating the effective permeability ( $P_{\text{eff}}$ ) based on the disappearance of the drug from the gut lumen. A low  $P_{\text{eff}}$ , consistent with the low bioavailability, confirms low permeability.

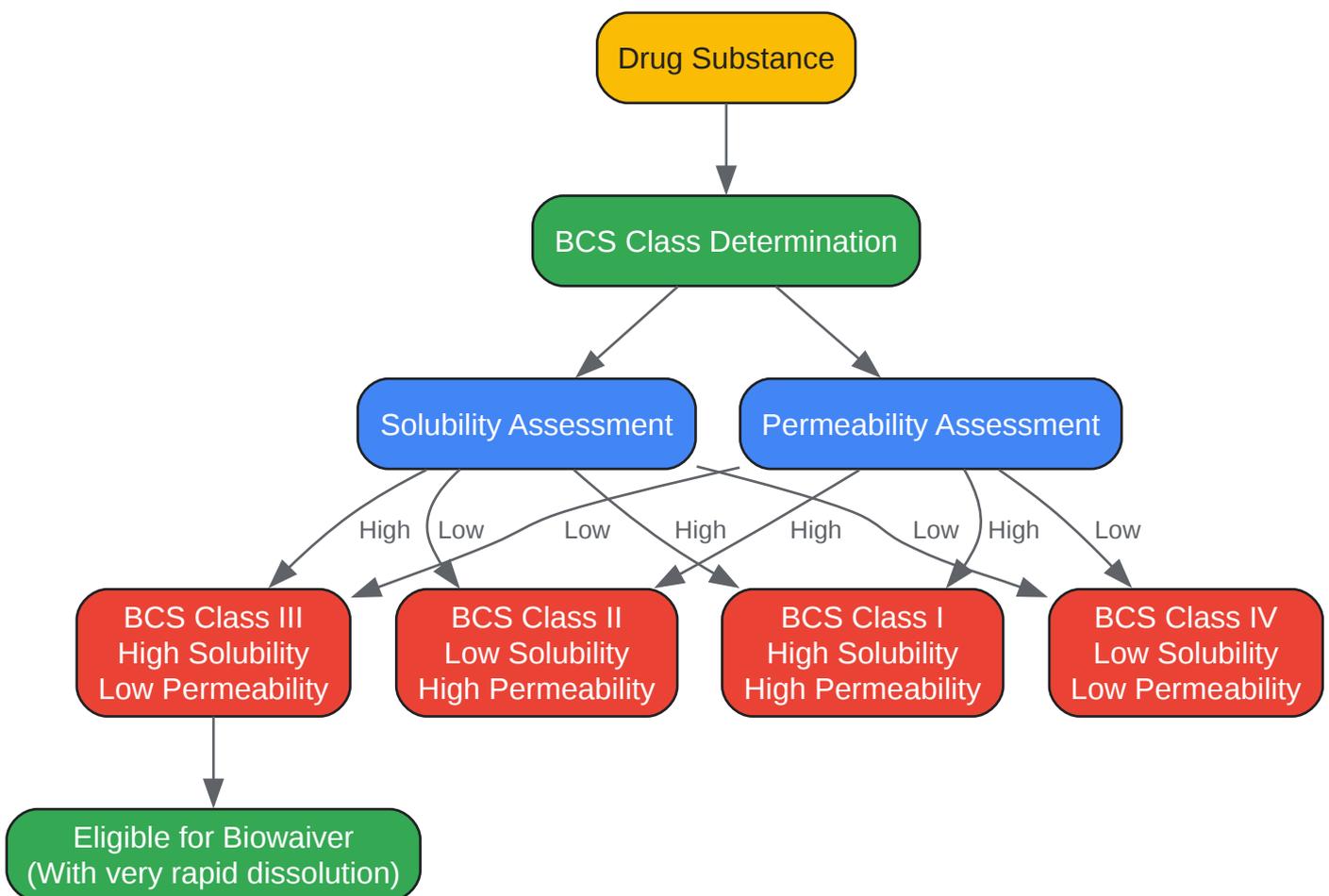
## Regulatory and Scientific Considerations

The BCS Class III classification supports a **biowaiver** for immediate-release solid oral dosage forms of **enalapril maleate**, meaning in vivo bioequivalence studies can be waived under certain conditions [2] [1].

This is contingent upon:

- The test product (e.g., a generic drug) exhibiting **very rapid in vitro dissolution**, with **≥85% dissolution in 15 minutes** in all three media (pH 1.2, 4.5, and 6.8) [2].
- The test and reference products containing the **identical active pharmaceutical ingredient (enalapril maleate)** [2].

It is also critically important to note that enalapril is a **prodrug** [3] [4]. Its active metabolite, enalaprilat, is formed by hydrolysis via carboxylesterases, primarily in the liver [1] [4]. This characteristic, along with its status as a substrate for transporters like OATP1B1 and renal excretion mechanisms [1] [4], are key factors in its overall pharmacokinetic profile beyond its fundamental BCS classification.



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*Decision pathway for BCS-based biowaiver eligibility*

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